

Application Note: Preparation of Stock Solutions of Ethyl 2-bromopropionate-d3

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate-d3

Cat. No.: B15141156

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **Ethyl 2-bromopropionate-d3** (deuterated Ethyl 2-bromopropionate). It is intended for researchers, scientists, and drug development professionals who utilize this compound in their experimental workflows. The note includes information on the physicochemical properties, recommended solvents, safety and handling procedures, and a step-by-step guide for accurate stock solution preparation.

Introduction

Ethyl 2-bromopropionate-d3 is the deuterium-labeled form of Ethyl 2-bromopropionate, an important intermediate in the synthesis of various organic compounds and pharmaceuticals.[1] [2] The incorporation of stable heavy isotopes like deuterium is a common strategy in drug development to study pharmacokinetic and metabolic profiles.[2] Accurate preparation of stock solutions is a critical first step for ensuring the reliability and reproducibility of experimental results. This protocol outlines the necessary procedures for handling this compound and preparing solutions of known concentrations.

Physicochemical Properties and Safety Data

Ethyl 2-bromopropionate-d3 is a liquid with a sharp, pungent odor that may appear as a clear to light yellow liquid.[3] It is classified as a flammable liquid and can cause severe skin burns

and eye damage.[4] Due to its chemical nature as a brominated ester, appropriate safety measures are paramount.

Table 1: Properties of Ethyl 2-bromopropionate and its Deuterated Analog

Property	Value (Ethyl 2-bromopropionate)	Value (Ethyl 2-bromopropionate-d3)	Reference
Molecular Formula	C ₅ H ₉ BrO ₂	C ₅ H ₆ D ₃ BrO ₂	[3]
Molecular Weight	181.03 g/mol	Approx. 184.05 g/mol	[3]
Physical Form	Liquid	Liquid	[3]
Density	1.394 g/mL at 25 °C	~1.394 g/mL at 25 °C	
Boiling Point	156-160 °C	Not specified, expected to be similar to the non-deuterated form.	
Solubility	Insoluble in water; miscible with alcohol and ether. Slightly soluble in Chloroform and Methanol.	Expected to have similar solubility.	[5]
Storage Temperature	Store below +30°C	Store below +30°C, under an inert atmosphere.	[6]

Safety and Handling Precautions

Working with brominated compounds requires strict adherence to safety protocols to minimize exposure and risk.[7] Deuterated compounds should be handled under an inert atmosphere to prevent isotopic contamination from atmospheric moisture.[6][8]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles with side shields or a face shield, and a lab coat.[9][10]

- Ventilation: All handling of **Ethyl 2-bromopropionate-d3** should be performed in a well-ventilated chemical fume hood.[9][11]
- Inert Atmosphere: To prevent the exchange of deuterium with protons from atmospheric water, handle the compound under a dry, inert atmosphere such as argon or nitrogen, especially for long-term storage or when high isotopic purity is required.[6][12]
- Spill Management: In case of a spill, absorb the liquid with an inert material (e.g., sand, diatomaceous earth) and place it in a sealed container for disposal.[10][11] Do not allow the substance to enter drains.[9]
- Waste Disposal: Dispose of waste materials according to local, state, and federal regulations for hazardous chemicals.

Experimental Protocol: Stock Solution Preparation

This protocol provides a method for preparing a 100 mM stock solution of **Ethyl 2-bromopropionate-d3** in a suitable organic solvent.

4.1. Materials and Equipment

- **Ethyl 2-bromopropionate-d3**
- Anhydrous solvent (e.g., Acetonitrile, Dichloromethane, or Dimethyl Sulfoxide - DMSO)
- Volumetric flasks (Class A)
- Analytical balance
- Glass pipettes or calibrated micropipettes
- Beakers and other standard laboratory glassware
- Vortex mixer
- Inert gas source (Argon or Nitrogen)
- Amber glass vials with PTFE-lined caps for storage

4.2. Solvent Selection

The choice of solvent is critical for ensuring the stability and solubility of the compound. While it is miscible with alcohols and ether, for preparing stock solutions for biological or chemical assays, a high-purity anhydrous solvent is recommended. Acetonitrile, Dichloromethane (DCM), or DMSO are common choices for similar compounds. The final choice will depend on the requirements of the downstream application.

4.3. Step-by-Step Procedure

- Preparation: Ensure all glassware is thoroughly cleaned and dried in an oven (e.g., at 150 °C for several hours) and cooled under an inert atmosphere to remove residual moisture.[8]
- Calculate Required Mass: Determine the mass of **Ethyl 2-bromopropionate-d3** needed to achieve the desired concentration and volume.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example (for 10 mL of a 100 mM stock): $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 184.05 \text{ g/mol} = 0.18405 \text{ g}$
- Weighing the Compound:
 - Place a clean, dry weighing boat or vial on the analytical balance and tare it.
 - Under a fume hood, carefully transfer the calculated mass of **Ethyl 2-bromopropionate-d3** into the container. Given its density of ~1.394 g/mL, this corresponds to approximately 132 µL. It is more accurate to weigh the liquid than to measure by volume.
 - Record the exact mass.
- Dissolution:
 - Transfer the weighed compound into a volumetric flask of the desired final volume (e.g., 10 mL).
 - Add a portion of the chosen anhydrous solvent to the flask (e.g., 5-7 mL).

- Cap the flask and gently swirl or use a vortex mixer until the compound is completely dissolved.
- Once dissolved, add more solvent to bring the final volume to the calibration mark on the flask.
- Invert the flask several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the final stock solution into a clean, dry, and clearly labeled amber glass vial with a PTFE-lined cap to protect it from light.^[3]
 - For long-term stability and to maintain isotopic purity, flush the headspace of the vial with an inert gas (argon or nitrogen) before sealing.
 - Store the solution at the recommended temperature, typically refrigerated (2-8 °C) or frozen (-20 °C), depending on the solvent and compound stability. It is advisable to store deuterated standards in a refrigerator at 4°C.^[13]

Quantitative Data Summary

The following table provides pre-calculated mass values required to prepare common stock solution concentrations in a final volume of 10 mL.

Table 2: Mass of **Ethyl 2-bromopropionate-d3** for 10 mL Stock Solutions

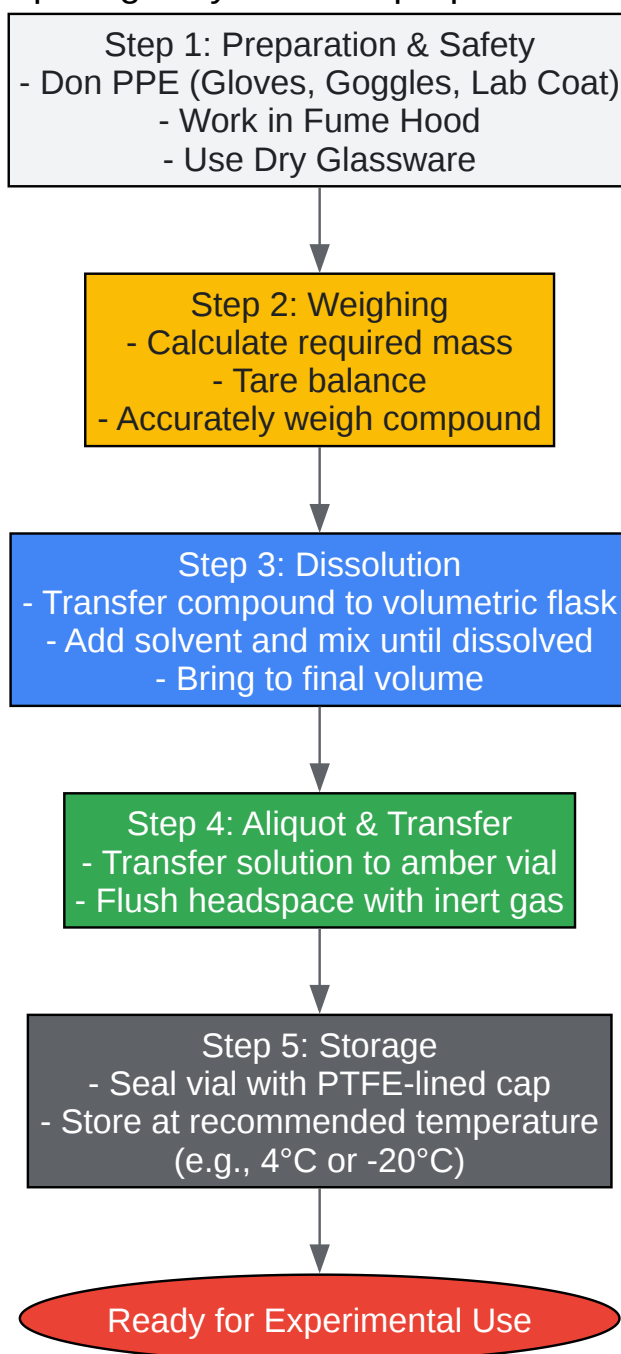
Desired Concentration	Mass Required (mg)	Volume Required (μL)
1 M	1840.5	1320.3
500 mM	920.25	660.1
100 mM	184.05	132.0
10 mM	18.41	13.2
1 mM	1.84	1.3

Calculations are based on a Molecular Weight of 184.05 g/mol and a Density of 1.394 g/mL.

Workflow Visualization

The following diagram illustrates the key stages in the preparation of an **Ethyl 2-bromopropionate-d3** stock solution.

Workflow for Preparing Ethyl 2-bromopropionate-d3 Stock Solution



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